

Validating the Gas Separation Performance of PEES Membranes: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Poly(1,4-phenylene ether-ether-sulfone)

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the gas separation performance of Poly(ether ether sulfone) (PEES) membranes against other common polymeric membranes. The information presented is supported by experimental data to assist researchers, scientists, and drug development professionals in selecting the most suitable membrane materials for their specific gas separation applications.

Comparative Performance of PEES Membranes

Poly(ether ether sulfone) (PEES), often used interchangeably with Polyethersulfone (PES), is a high-performance amorphous thermoplastic known for its excellent mechanical strength, thermal stability, and chemical resistance. These properties make it a popular choice for fabricating gas separation membranes.^{[1][2]} The performance of these membranes is primarily evaluated based on two key parameters: permeability and selectivity.

Permeability is a measure of the rate at which a gas passes through the membrane, typically expressed in Barrer ($1 \text{ Barrer} = 10^{-10} \text{ cm}^3 \text{ (STP)} \cdot \text{cm} / (\text{cm}^2 \cdot \text{s} \cdot \text{cmHg})$). Selectivity refers to

the ratio of the permeabilities of two different gases, indicating the membrane's ability to separate them.

The following tables summarize the gas separation performance of PEES/PES membranes in comparison to other commonly used polymeric membranes for key gas pairs.

Table 1: CO₂/CH₄ Separation Performance

Membrane Material	CO ₂ Permeability (Barrer)	CH ₄ Permeability (Barrer)	CO ₂ /CH ₄ Selectivity	Test Conditions	Reference
PES (Pristine)	9	3	3	1 bar, 20 °C	[3]
PES/GNs (0.04 wt%)	2246	4176	~0.54	1 bar, 20 °C	[3]
PSf/PES (50:50)	-	-	Optimum performance combination	-	[1]
Matrimid® 5218	8	-	30	-	[4]
PIMs	>1000	-	>20	-	

Note: The addition of graphene nanosheets (GNs) in the PES-GNs mixed matrix membrane dramatically increased permeability but significantly decreased CO₂/CH₄ selectivity.

Table 2: O₂/N₂ Separation Performance

Membrane Material	O ₂ Permeability (Barrer)	N ₂ Permeability (Barrer)	O ₂ /N ₂ Selectivity	Test Conditions	Reference
PES/Zeolite 4A	Increased	Decreased Rapidly	-	-	[5]
PSf/PI (20/80 wt%)	Decreased	-	Maximum	-	[5]
Pebax-2533	8.0	-	4.2	0.1 MPa	[6]
PI Carbon Membrane	200-800	-	7.5-15	-	[7]

Experimental Protocols

The validation of gas separation performance of PEES membranes involves a standardized set of experimental procedures. The following is a generalized protocol for determining gas permeability and selectivity.

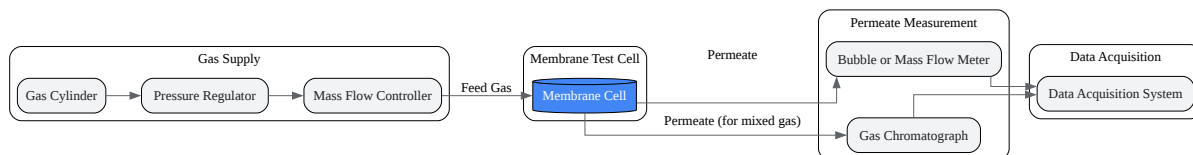
Membrane Fabrication

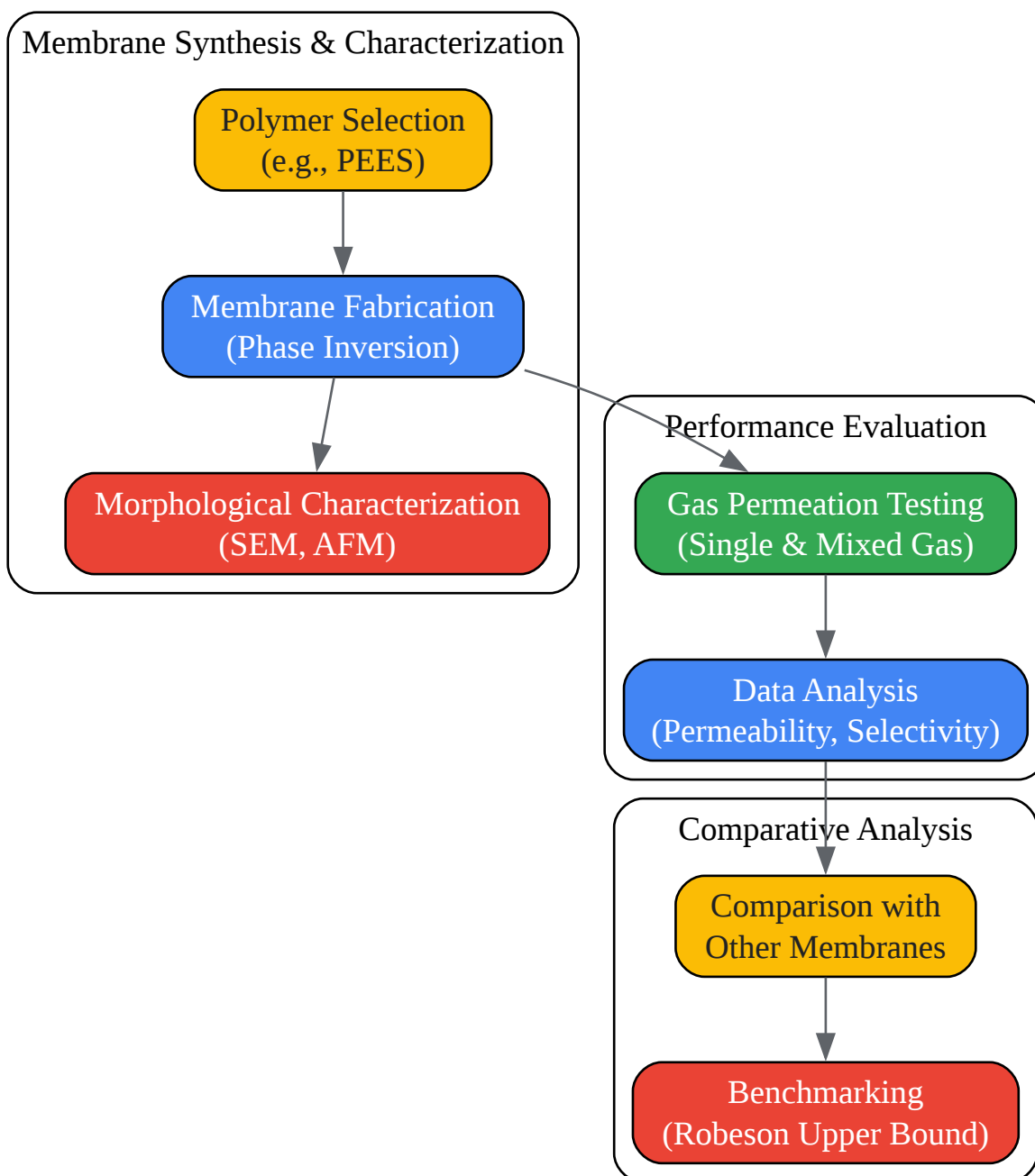
PEES membranes are typically fabricated using the phase inversion method.[8]

- **Polymer Solution Preparation:** A dope solution is prepared by dissolving PEES polymer in a suitable solvent (e.g., N-methyl-2-pyrrolidone (NMP), dimethylacetamide (DMAc)). Additives or other polymers may be included to create blended or mixed-matrix membranes.
- **Casting:** The polymer solution is cast onto a flat support (e.g., a glass plate) or spun into hollow fibers. The thickness of the cast film is controlled using a casting knife.
- **Phase Inversion:** The cast film is immersed in a coagulation bath (typically water). The exchange between the solvent and non-solvent induces the precipitation of the polymer, forming the porous membrane structure.
- **Post-Treatment:** The prepared membranes are thoroughly washed to remove any residual solvent and then dried.

Gas Permeation Measurement

Gas permeability is commonly measured using either the constant-pressure/variable-volume method or the constant-volume/variable-pressure method.[9][10] A general experimental setup is illustrated below.





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- To cite this document: BenchChem. [Validating the Gas Separation Performance of PEES Membranes: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15890294/docs#validating-the-gas-separation-performance-of-pees-membranes-a-comparative-guide\]](https://www.benchchem.com/product/b15890294/docs#validating-the-gas-separation-performance-of-pees-membranes-a-comparative-guide)

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